

Application Notes and Protocols for BI-135585 Administration in Cynomolgus Monkey Studies

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Compound of Interest

Compound Name: BI-135585

Cat. No.: B606072

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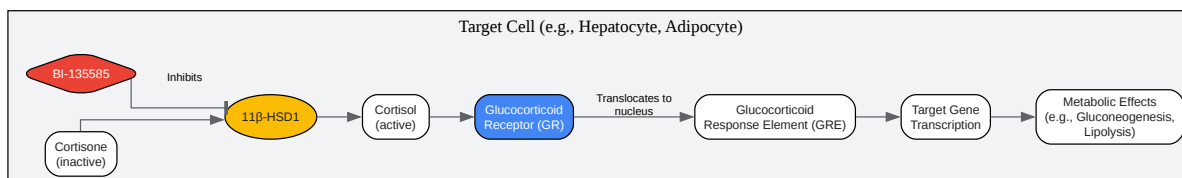
Disclaimer: Publicly available data on the administration of **BI-135585** specifically in cynomolgus monkeys is limited. The following application notes and protocols have been compiled based on available information for **BI-135585** in human studies, studies with closely related 11 β -HSD1 inhibitors in cynomolgus monkeys, and general best practices for non-human primate research. These should be considered as representative guidelines and may require optimization for specific study designs.

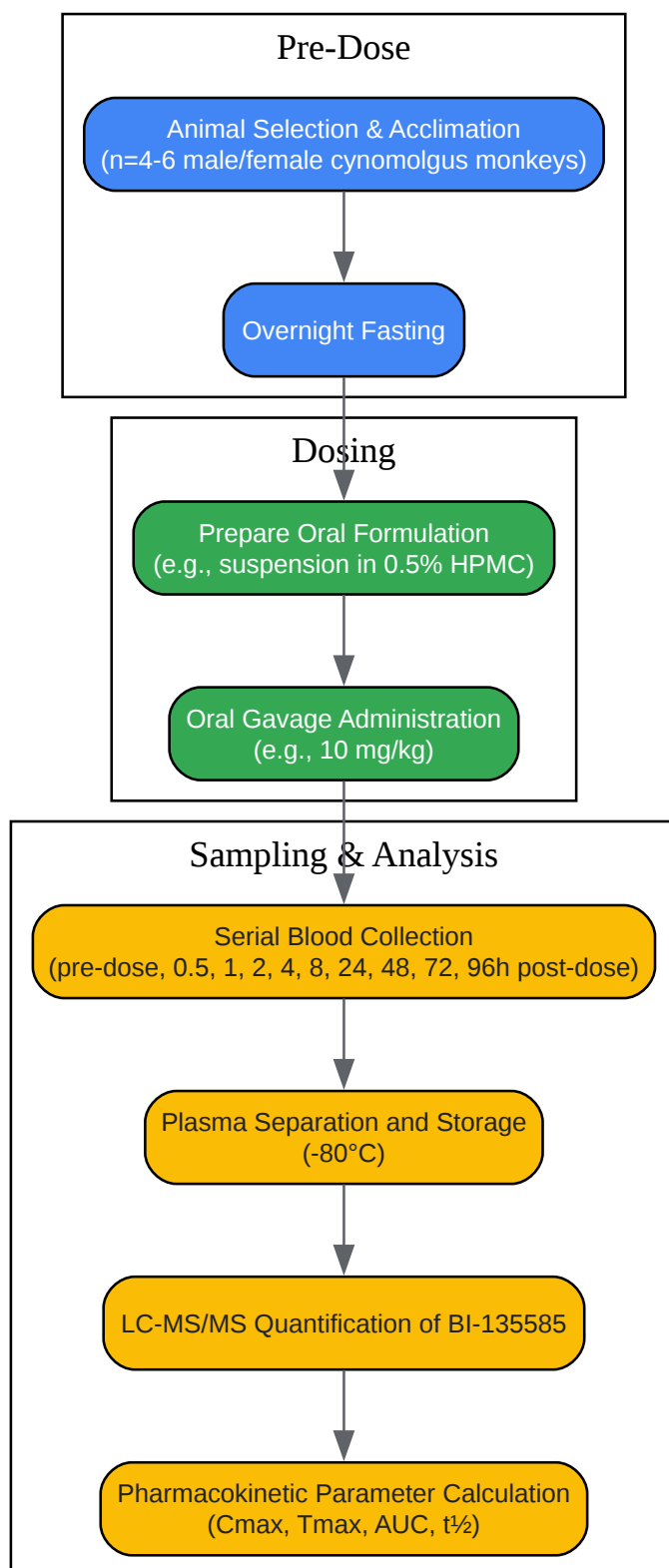
Introduction

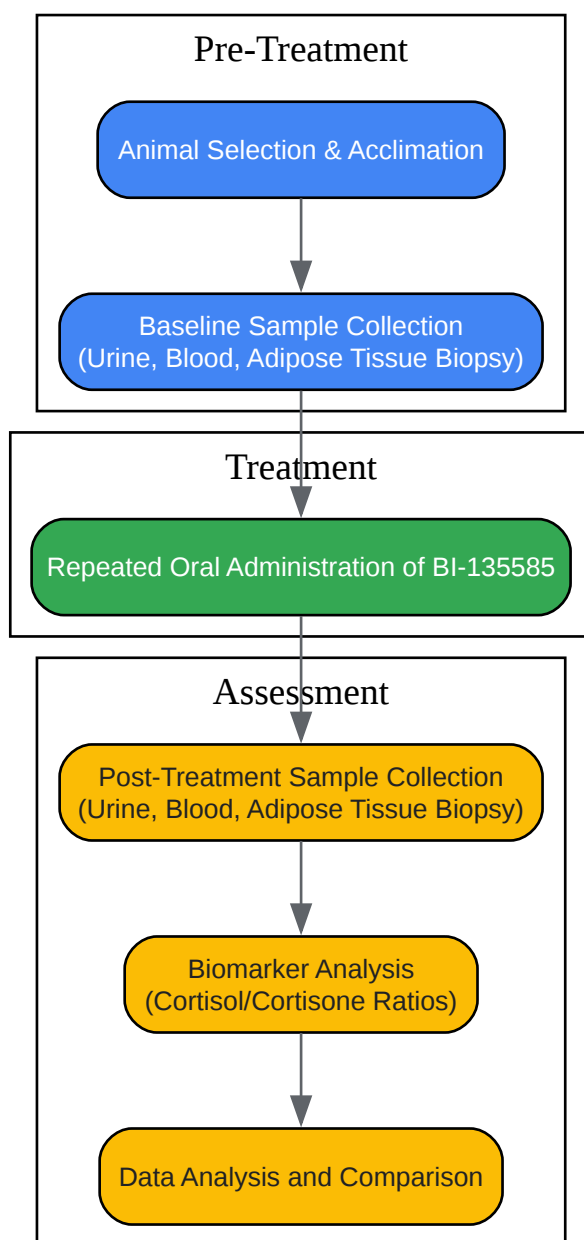
BI-135585 is a potent and selective inhibitor of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1), an enzyme that plays a crucial role in the intracellular conversion of inactive cortisone to active cortisol. By inhibiting 11 β -HSD1, **BI-135585** reduces local cortisol levels in target tissues such as the liver and adipose tissue, which is a therapeutic strategy for metabolic conditions like type 2 diabetes. This document provides detailed application notes and protocols for the administration of **BI-135585** in cynomolgus monkey studies, intended for researchers, scientists, and drug development professionals.

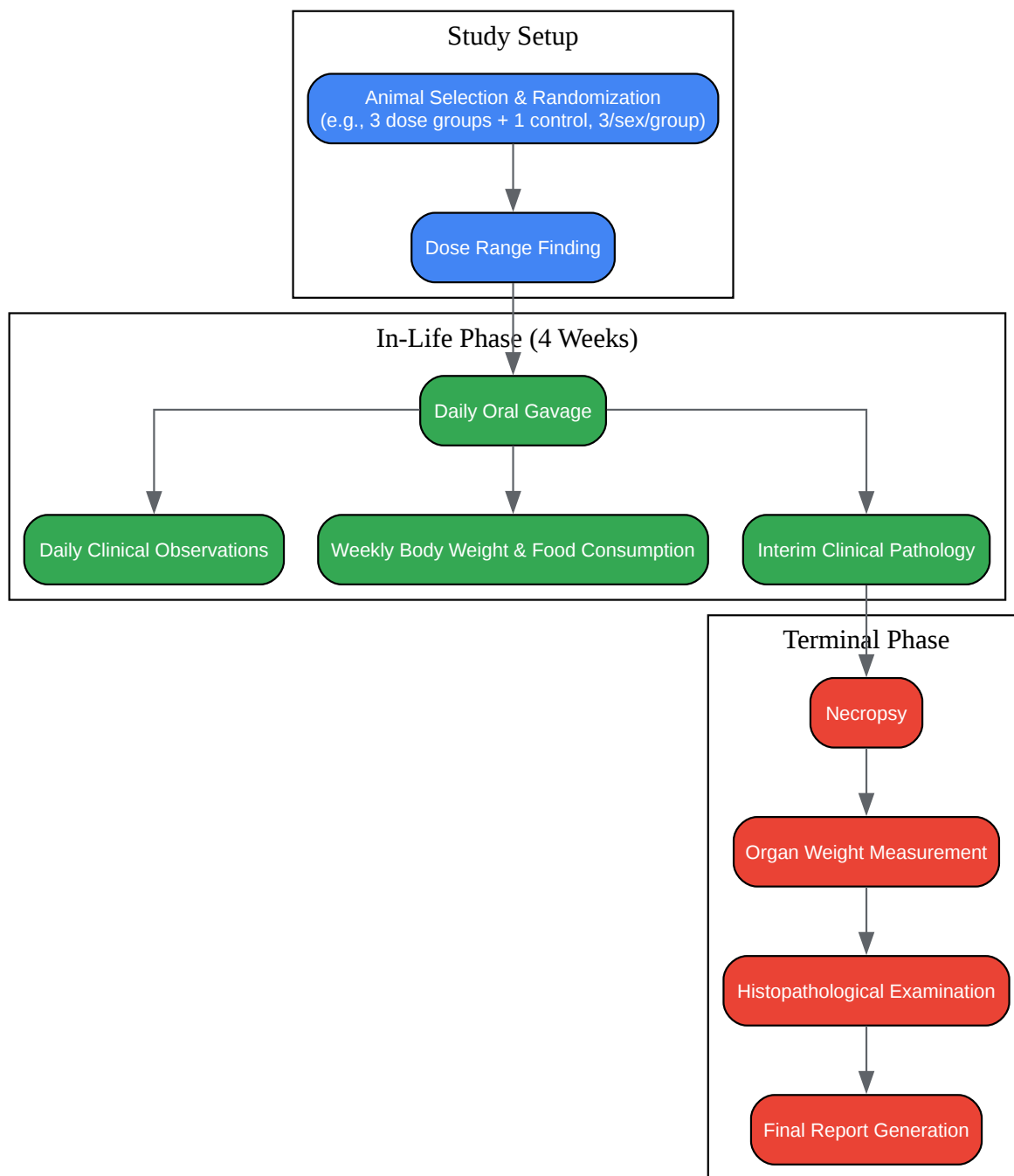
Mechanism of Action and Signaling Pathway

11 β -HSD1 is a key enzyme in the prereceptor regulation of glucocorticoid action. It catalyzes the conversion of cortisone to cortisol, thereby amplifying the local effects of glucocorticoids. Inhibition of 11 β -HSD1 by **BI-135585** leads to a reduction in intracellular cortisol levels, which in turn modulates the expression of glucocorticoid-responsive genes involved in glucose and lipid metabolism.









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